

Technical Guide to 4-Iodo-2,3-dimethylphenol: Properties, Safety, and Handling

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Compound of Interest

Compound Name: 4-Iodo-2,3-dimethylphenol

Cat. No.: B101308

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: A comprehensive Material Safety Data Sheet (MSDS) for **4-Iodo-2,3-dimethylphenol** (CAS No. 17938-69-1) is not readily available in the public domain. This guide compiles available data for the specified compound and supplements it with information from the MSDS of a structurally similar isomer, 4-Iodo-3,5-dimethylphenol (CAS No. 80826-86-4). This supplementary information should be used as a preliminary reference only, and a comprehensive risk assessment should be conducted prior to handling.

Chemical and Physical Properties

This section summarizes the known and predicted physical and chemical properties of **4-Iodo-2,3-dimethylphenol**.

Property	Value	Source
Molecular Formula	C ₈ H ₉ IO	ChemScene, PubChem[1][2]
Molecular Weight	248.06 g/mol	ChemScene, PubChem[1][2]
CAS Number	17938-69-1	ChemScene, PubChem[1][2]
Appearance	White to off-white solid	LookChem[3]
Boiling Point	291.7±28.0 °C (Predicted)	LookChem[3]
Density	1.740±0.06 g/cm ³ (Predicted)	LookChem[3]
logP (octanol/water)	2.9 (Computed)	PubChem[2]

Hazard Identification and Safety Information

Detailed hazard information for **4-Iodo-2,3-dimethylphenol** is limited. The following data is primarily derived from the safety data sheet for the related isomer, 4-Iodo-3,5-dimethylphenol, and should be considered indicative rather than definitive.

Hazard Category	Classification (for 4-Iodo-3,5-dimethylphenol)	Precautionary Statements (General for Phenolic Compounds)
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)[4]	P264: Wash skin thoroughly after handling.[5] P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation)[4]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)[4]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area.
Acute Toxicity (Oral/Dermal)	Not Classified (for isomer)	P301+P310+P330: IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth.[5]

Note: Phenolic compounds, in general, can be toxic if swallowed or in contact with skin and can cause severe skin burns and eye damage.[5]

Handling, Storage, and First Aid

The following protocols are based on general best practices for handling hazardous chemicals and information for related compounds.

Handling and Storage

- Handling: Use in a well-ventilated area or under a chemical fume hood.^[4] Avoid breathing dust.^[5] Avoid contact with skin, eyes, and clothing.^[4] Wash hands thoroughly after handling.^[5]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.^[4] Store locked up.^[4]

First Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.^[5]
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower.^[5] If skin irritation occurs, get medical advice/attention.^[4]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.^[4]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.^[4]

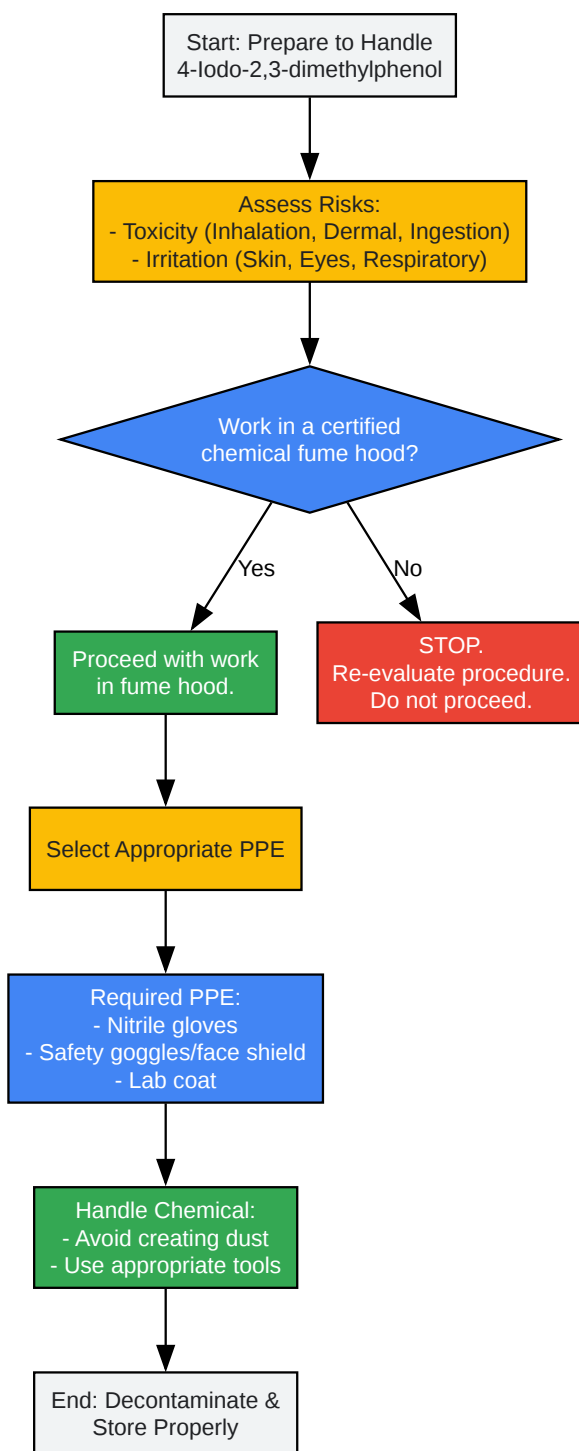
Experimental Protocols

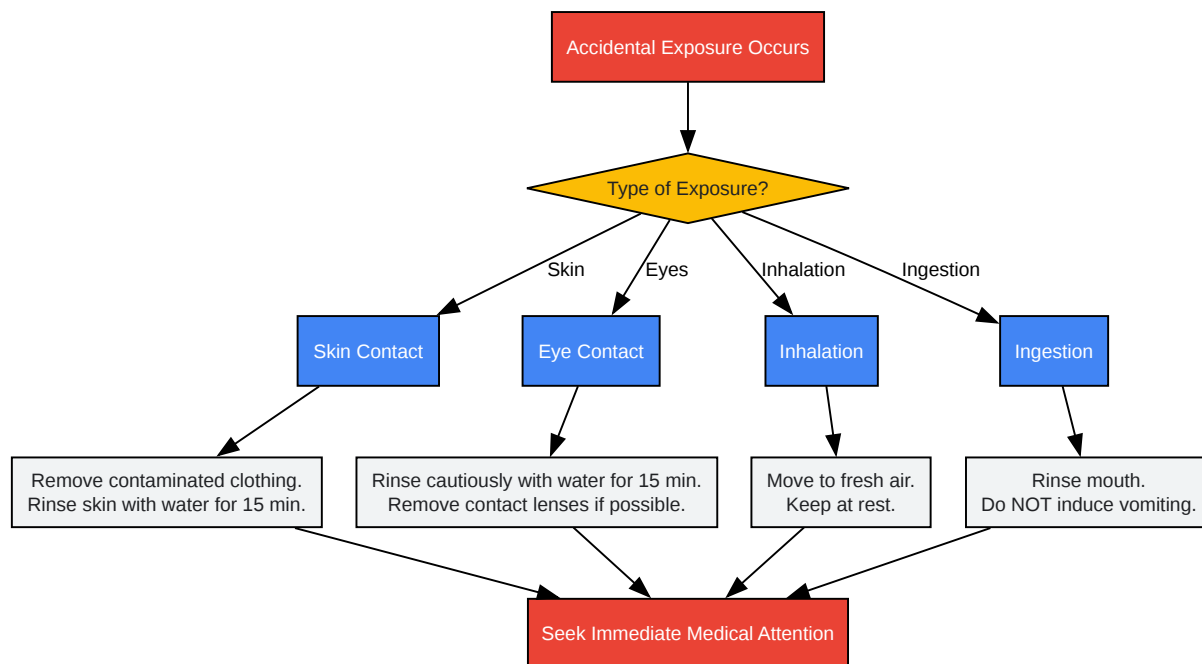
Detailed experimental protocols for the synthesis or use of **4-Iodo-2,3-dimethylphenol** are not available in the provided search results. It is noted to be used as a reagent in organic synthesis for pharmaceuticals and agrochemicals.^[3] Researchers should consult specialized chemical synthesis literature and conduct a thorough risk assessment before developing any experimental procedures.

Visualized Workflows

General Handling and Personal Protective Equipment (PPE) Workflow

This diagram outlines the logical flow for safe handling and the selection of appropriate personal protective equipment.





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